

# Technical Guide to the Nuclear Properties of Curium-244

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## Compound of Interest

Compound Name: Curium-244

Cat. No.: B1199346

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the nuclear decay properties of **Curium-244** ( $^{244}\text{Cm}$ ), a synthetic actinide of significant interest in various research and industrial applications. This document details its half-life, decay products, and the experimental methodologies used for their characterization, presented in a format tailored for technical professionals.

## Quantitative Decay Data

The nuclear decay characteristics of **Curium-244** are summarized in the following tables. This data is essential for applications ranging from radioisotope thermoelectric generators to alpha particle X-ray spectrometers.

Table 1: Half-Life and Decay Modes of **Curium-244**

| Property                            | Value                                  |
|-------------------------------------|----------------------------------------|
| Half-Life ( $t_{1/2}$ )             | 18.11 $\pm$ 0.03 years[1][2]           |
| Primary Decay Mode                  | Alpha ( $\alpha$ ) Decay[1]            |
| Secondary Decay Mode                | Spontaneous Fission (SF)[1]            |
| Alpha Decay Branching Ratio         | > 99.9%[1]                             |
| Spontaneous Fission Branching Ratio | (1.37 $\pm$ 0.07) $\times 10^{-6}$ [1] |

Table 2: Principal Alpha Decay Energies and Intensities for **Curium-244**

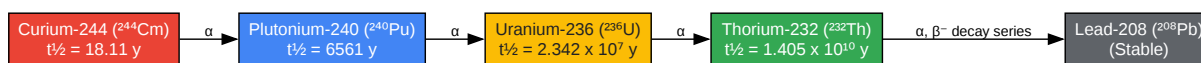
| Alpha Particle Energy (MeV) | Emission Probability (%) | Daughter Nucleus  |
|-----------------------------|--------------------------|-------------------|
| 5.8048                      | 76.7                     | $^{240}\text{Pu}$ |
| 5.7627                      | 23.3                     | $^{240}\text{Pu}$ |

Table 3: Decay Chain of **Curium-244**

| Isotope                             | Half-Life                    | Decay Mode(s)                         | Daughter Product(s)                     |
|-------------------------------------|------------------------------|---------------------------------------|-----------------------------------------|
| Curium-244 ( $^{244}\text{Cm}$ )    | 18.11 years                  | $\alpha$ , SF                         | Plutonium-240 ( $^{240}\text{Pu}$ )     |
| Plutonium-240 ( $^{240}\text{Pu}$ ) | 6561 years                   | $\alpha$ , SF                         | Uranium-236 ( $^{236}\text{U}$ )        |
| Uranium-236 ( $^{236}\text{U}$ )    | 2.342 $\times 10^7$ years    | $\alpha$ , SF                         | Thorium-232 ( $^{232}\text{Th}$ )       |
| Thorium-232 ( $^{232}\text{Th}$ )   | 1.405 $\times 10^{10}$ years | $\alpha$ , $\beta^-$ (in decay chain) | Lead-208 ( $^{208}\text{Pb}$ ) (stable) |

## Decay Pathway Visualization

The primary decay pathway of **Curium-244** is through alpha emission, leading to a cascade of subsequent decays until a stable nuclide is reached.



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Caption: Alpha decay chain of **Curium-244** to stable Lead-208.

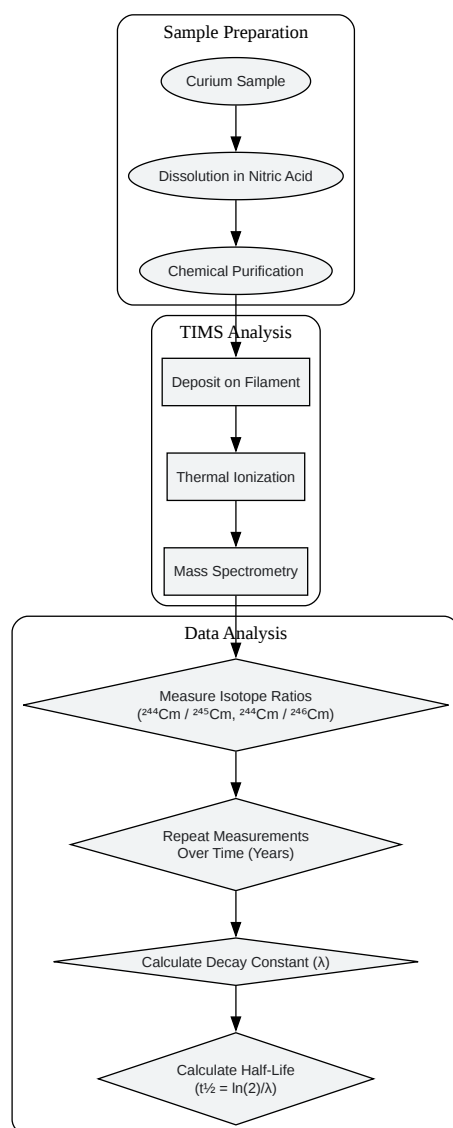
## Experimental Protocols

The determination of the half-life and decay products of **Curium-244** relies on precise and accurate radiometric and mass spectrometric techniques. The following sections outline the methodologies for key experiments.

### Determination of Half-Life by Isotope Ratio Mass Spectrometry

A highly accurate method for determining the half-life of **Curium-244** involves measuring the change in its isotopic abundance over time relative to other long-lived curium isotopes using thermal ionization mass spectrometry (TIMS).<sup>[3]</sup>

Experimental Workflow:



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Caption: Workflow for half-life determination using TIMS.

#### Methodology:

- **Sample Preparation:** A sample containing **Curium-244**, along with other curium isotopes such as Curium-245 and Curium-246 which have much longer half-lives, is chemically purified to remove isobaric interferences.
- **Mass Spectrometric Measurement:** The purified curium is deposited onto a metal filament (typically rhenium or tantalum) and introduced into the ion source of a thermal ionization

mass spectrometer. The filament is heated to a high temperature, causing the curium atoms to ionize.

- **Isotope Ratio Analysis:** The ionized curium isotopes are accelerated and separated based on their mass-to-charge ratio in a magnetic field. The ion currents for each isotope are measured simultaneously using multiple collectors. The ratios of  $^{244}\text{Cm}$  to the longer-lived isotopes (e.g.,  $^{245}\text{Cm}$  and  $^{246}\text{Cm}$ ) are determined with high precision.
- **Temporal Measurement:** These isotopic ratio measurements are repeated periodically over a period of several years.
- **Half-Life Calculation:** The half-life of **Curium-244** is calculated from the observed decrease in its isotopic abundance relative to the stable reference isotopes over the measured time interval.

## Identification of Daughter Products by Alpha Spectrometry

Alpha spectrometry is employed to identify the daughter products of **Curium-244** decay and to determine the energies and branching ratios of the emitted alpha particles.

Methodology:

- **Source Preparation:** A thin, uniform source of **Curium-244** is prepared to minimize self-absorption of the alpha particles. This is typically achieved by electrodeposition or microprecipitation of a small amount of a purified curium solution onto a polished metal disk.
- **Spectrometric Measurement:** The prepared source is placed in a vacuum chamber containing a semiconductor detector (e.g., a silicon surface barrier detector). The alpha particles emitted from the source strike the detector, creating electron-hole pairs and generating a charge pulse proportional to the alpha particle's energy.
- **Data Acquisition and Analysis:** The pulses are amplified and sorted by their amplitude using a multichannel analyzer to generate an energy spectrum. The positions of the peaks in the spectrum correspond to the energies of the emitted alpha particles, and the areas of the peaks are proportional to their emission probabilities. By comparing the measured alpha energies to known values, the daughter nuclide (Plutonium-240) can be identified.

## Measurement of Spontaneous Fission Branching Ratio

The spontaneous fission branching ratio of **Curium-244** can be determined by simultaneously measuring the alpha decay rate and the spontaneous fission rate from a known quantity of the isotope.

Methodology:

- **Fission Fragment Detection:** A common method involves the use of solid-state nuclear track detectors (SSNTDs). A thin source of **Curium-244** is placed in close proximity to the SSNTD. Fission fragments emitted during spontaneous fission create damage tracks in the detector material.
- **Alpha Particle Counting:** The total alpha activity of the source is measured independently using a well-calibrated alpha detector, such as a gas-flow proportional counter or a liquid scintillation counter.
- **Track Etching and Counting:** After a defined exposure time, the SSNTD is chemically etched to enlarge the fission tracks, which are then counted using an optical microscope.
- **Branching Ratio Calculation:** The spontaneous fission decay constant is calculated from the number of fission tracks, the exposure time, and the known amount of **Curium-244**. The alpha decay constant is known from the half-life. The spontaneous fission branching ratio is the ratio of the spontaneous fission decay constant to the total decay constant (alpha + spontaneous fission).

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## References

1. [indico.fjfi.cvut.cz](http://indico.fjfi.cvut.cz) [[indico.fjfi.cvut.cz](http://indico.fjfi.cvut.cz)]
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